

Understanding 5-Oxo Rosuvastatin: A Technical Guide to a Key Process-Related Impurity

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Compound of Interest

Compound Name: 5-Oxo Rosuvastatin

CAS No.: 1422619-13-3

Cat. No.: B565213

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Introduction: The Imperative of Purity in Rosuvastatin

Rosuvastatin, a fully synthetic and highly potent HMG-CoA reductase inhibitor, is a cornerstone in the management of dyslipidemia and the reduction of cardiovascular risk.^{[1][2][3]} Its complex chemical structure, while conferring high efficacy, also presents challenges during synthesis and storage, leading to the formation of various impurities.^[4] In the pharmaceutical industry, the control of such impurities is not merely a matter of quality control but a fundamental requirement for ensuring the safety and therapeutic efficacy of the final drug product.^{[4][5]} Impurities can arise from starting materials, intermediates, synthetic by-products, or degradation.^{[4][5]}

This technical guide provides an in-depth examination of **5-Oxo Rosuvastatin**, a specified, process-related impurity of Rosuvastatin. We will explore its chemical genesis, the analytical strategies for its detection and control, its potential impact on drug quality, and the regulatory framework that governs its acceptable limits. This document is intended for researchers, analytical scientists, and drug development professionals engaged in the development and manufacturing of Rosuvastatin.

Genesis and Chemical Profile of 5-Oxo Rosuvastatin

5-Oxo Rosuvastatin, also known as Rosuvastatin Ketone, is recognized by both the European Pharmacopoeia (EP) and the United States Pharmacopeia (USP) as a key impurity.^[6] Its formation is intrinsically linked to the synthetic pathway of Rosuvastatin, classifying it as a process-related impurity.^[4]

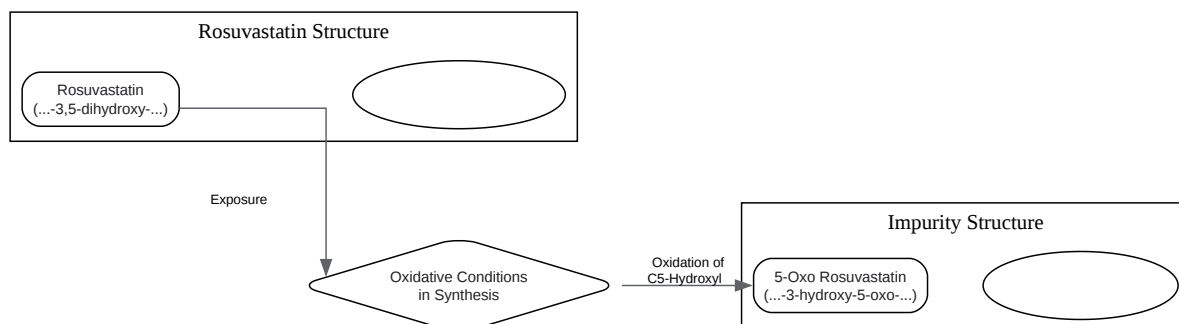
Chemical Identity:

- IUPAC Name: (3R,6E)-7-[4-(4-fluorophenyl)-6-(1-methylethyl)-2-[methyl(methylsulfonyl)amino]-5-pyrimidinyl]-3-hydroxy-5-oxo-6-heptenoic acid^[6]^[7]
- Molecular Formula: C₂₂H₂₆FN₃O₆S^[7]^[8]
- Molecular Weight: 479.52 g/mol ^[7]^[8]

Mechanism of Formation

The formation of **5-Oxo Rosuvastatin** typically occurs through the oxidation of the secondary alcohol at the C5 position of the Rosuvastatin side chain. This transformation can be influenced by specific reagents and conditions employed during the synthesis. While multiple synthetic routes for Rosuvastatin exist^[9]^[10], the introduction of oxidizing agents or conditions conducive to oxidation can lead to the generation of this keto-acid impurity.

For instance, during certain synthetic steps, the incomplete reduction of a ketone precursor or the over-oxidation of the C5-hydroxyl group can result in the formation of **5-Oxo Rosuvastatin**. The investigation and optimization of these critical process parameters are paramount to minimize its formation and ensure the final drug substance meets stringent purity requirements.^[11]



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Caption: Formation pathway of **5-Oxo Rosuvastatin** from Rosuvastatin via oxidation.

Analytical Control Strategies

Robust analytical methods are essential for the accurate detection and quantification of **5-Oxo Rosuvastatin** to ensure compliance with regulatory standards.[4] High-Performance Liquid Chromatography (HPLC) is the most widely employed technique for this purpose, often coupled with Ultraviolet (UV) or Mass Spectrometry (MS) detection.[12][13][14]

Overview of Analytical Techniques

The choice of analytical method depends on the specific requirements of the analysis, such as sensitivity, selectivity, and the stage of drug development.

Technique	Typical Detector	Advantages	Considerations
HPLC	UV/PDA	Robust, reproducible, widely available, suitable for routine QC.[12][14]	May lack sensitivity for trace-level quantification without optimization.
UPLC	UV/PDA	Faster analysis times, higher resolution and sensitivity than HPLC.	Higher operational pressures require specialized equipment.
LC-MS/MS	Mass Spectrometer	High sensitivity and selectivity, provides structural confirmation.[12]	More complex instrumentation, higher cost, typically used for characterization and trace analysis.

Reference HPLC Protocol for Impurity Profiling

This section provides a detailed, self-validating protocol for the quantification of **5-Oxo Rosuvastatin** in a drug substance sample. The causality behind the chosen parameters is explained to provide field-proven insight.

Objective: To separate, detect, and quantify **5-Oxo Rosuvastatin** from the main Rosuvastatin peak and other related impurities.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column thermostat, and a Photodiode Array (PDA) or UV detector.

Chromatographic Conditions:

Parameter	Condition	Rationale (Expertise & Experience)
Column	C18 (e.g., 250 mm x 4.6 mm, 5 μ m)	The C18 stationary phase provides excellent hydrophobic retention and selectivity for the separation of Rosuvastatin and its structurally similar impurities.
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	TFA acts as an ion-pairing agent, improving peak shape for the acidic analytes (Rosuvastatin and 5-Oxo Rosuvastatin).
Mobile Phase B	Acetonitrile	A common, strong organic solvent that provides good elution strength for the analytes from the C18 column.
Gradient Elution	See step-by-step protocol	A gradient is crucial for impurity analysis. It allows for the elution of early-eluting, more polar impurities while ensuring that the main, highly retained API peak and any late-eluting impurities are effectively eluted within a reasonable runtime, providing superior resolution compared to an isocratic method.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, balancing analysis time with system pressure and efficiency.
Column Temp.	30 °C	Maintaining a constant, elevated temperature ensures

reproducible retention times and improves peak symmetry by reducing mobile phase viscosity.

Detection

246 nm

This wavelength is near the absorption maximum for Rosuvastatin, providing good sensitivity for both the API and related impurities which share a similar chromophore.[15]

Injection Volume

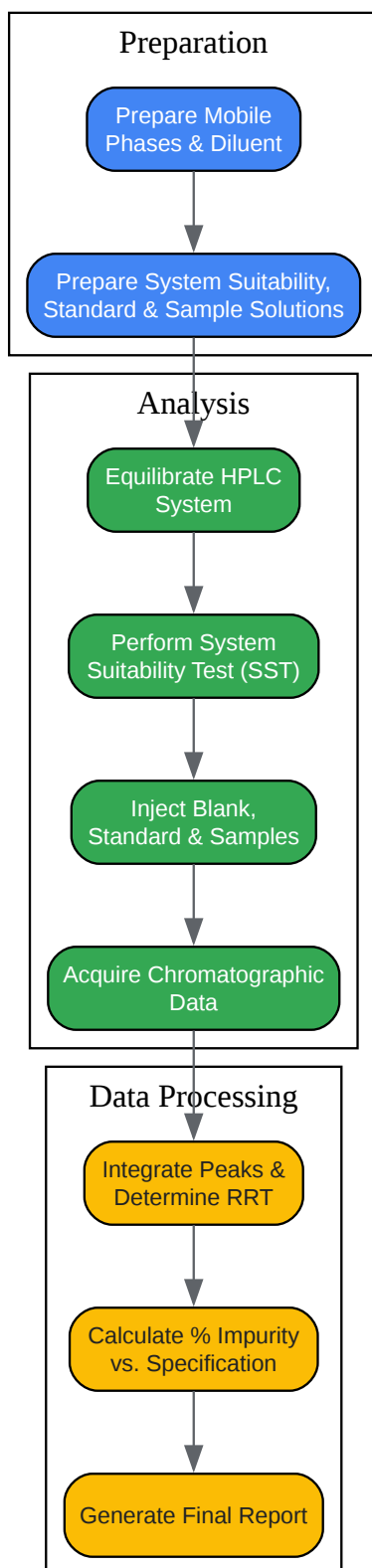
10 μ L

A typical volume to balance sensitivity with the risk of column overloading.

Step-by-Step Methodology:

- System Suitability Test (SST) - Trustworthiness:
 - Prepare a system suitability solution containing Rosuvastatin and a known quantity of **5-Oxo Rosuvastatin** (e.g., at the reporting threshold concentration).
 - Inject the SST solution six times.
 - Acceptance Criteria:
 - Relative Standard Deviation (RSD) of the Rosuvastatin peak area must be $\leq 2.0\%$.
 - Resolution between Rosuvastatin and **5-Oxo Rosuvastatin** peaks must be ≥ 2.0 .
 - Tailing factor for the Rosuvastatin peak should be ≤ 1.5 .
 - Rationale: The SST is a self-validating check that ensures the chromatographic system is performing adequately for the intended analysis before any test samples are analyzed.
- Standard and Sample Preparation:
 - Diluent: Acetonitrile:Water (50:50 v/v).

- Standard Solution: Prepare a solution of Rosuvastatin reference standard of known concentration.
- Sample Solution: Accurately weigh and dissolve the Rosuvastatin drug substance in the diluent to achieve a similar concentration as the standard solution.[\[16\]](#)
- Chromatographic Run (Gradient Program):
 - Equilibrate the column with the initial mobile phase composition (e.g., 70% A, 30% B) for at least 15 minutes.
 - Inject the blank (diluent), followed by the SST, standard, and sample solutions.
 - Example Gradient:
 - 0-10 min: 30% B
 - 10-35 min: 30% to 70% B (linear ramp)
 - 35-40 min: 70% to 30% B (return to initial)
 - 40-50 min: 30% B (re-equilibration)
- Data Analysis:
 - Identify the **5-Oxo Rosuvastatin** peak in the sample chromatogram based on its relative retention time (RRT) from the SST injection.
 - Calculate the percentage of **5-Oxo Rosuvastatin** using the following external standard formula: % Impurity = (Area_Imp / Area_Std) * (Conc_Std / Conc_Sample) * Purity_Std * 100



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Caption: A typical analytical workflow for HPLC-based impurity profiling.

Impact and Regulatory Control

The presence of impurities, including **5-Oxo Rosuvastatin**, can potentially affect the stability and safety profile of the drug product.^{[4][17]} Therefore, their levels are strictly controlled by regulatory agencies worldwide.

Impact on Drug Quality

- **Efficacy:** While there is limited public data on the specific pharmacological activity of **5-Oxo Rosuvastatin**, impurities are generally considered to have different efficacy or no efficacy compared to the active pharmaceutical ingredient (API).
- **Safety:** Any impurity that is not thoroughly qualified through toxicological studies represents a potential safety risk.^[5] Regulatory guidelines mandate the characterization and toxicological assessment of any impurity exceeding certain thresholds.
- **Stability:** The presence of impurities can sometimes impact the stability of the drug substance or drug product during storage.^[18] For example, new impurities can appear during stability studies under stressed conditions like heat and humidity.^[18]

Regulatory Landscape

The control of impurities is governed by the International Council for Harmonisation (ICH) guidelines, which are adopted by major regulatory bodies like the FDA and EMA.

- **ICH Q3A (R2) - Impurities in New Drug Substances:** This guideline provides the framework for identifying, qualifying, and setting acceptance criteria for impurities. It establishes thresholds for reporting, identification, and qualification.
- **Pharmacopeial Standards:** The United States Pharmacopeia (USP) and European Pharmacopoeia (EP) have specific monographs for Rosuvastatin Calcium that list known impurities, including **5-Oxo Rosuvastatin** (often referred to as Impurity C in the EP), and define their acceptance limits.^{[4][5][6]}

Adherence to these guidelines is mandatory. The typical process involves:

- **Identification:** Identifying any impurity present above the 0.10% threshold.^[11]

- Reporting: Reporting any impurity above 0.05%.
- Qualification: Establishing the biological safety of any impurity above the qualification threshold (e.g., 0.15% or 1.0 mg per day intake, whichever is lower).

Manufacturers must develop robust manufacturing processes that consistently control the level of **5-Oxo Rosuvastatin** and other impurities to well below these regulatory limits, ensuring the final product is safe, effective, and of high quality.[4]

Conclusion

5-Oxo Rosuvastatin is a critical process-related impurity in the synthesis of Rosuvastatin. A thorough understanding of its formation mechanism is key to developing effective control strategies within the manufacturing process. The implementation of robust, validated analytical methods, such as the HPLC protocol detailed in this guide, is fundamental for ensuring that levels of this impurity are consistently maintained below the stringent limits set by pharmacopeias and international regulatory bodies. By integrating this knowledge into the drug development and manufacturing lifecycle, scientists and researchers can ensure the continued quality, safety, and efficacy of Rosuvastatin for patients worldwide.

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